

2-(2-(2-Hydroxyethoxy)ethoxy)phenol proper disposal procedures

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Compound of Interest

Compound Name: 2-(2-(2-Hydroxyethoxy)ethoxy)phenol

Cat. No.: B12510638

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Comprehensive Operational Guide & Disposal Procedures for 2-(2-(2-Hydroxyethoxy)ethoxy)phenol

In modern drug discovery and materials science, **2-(2-(2-Hydroxyethoxy)ethoxy)phenol** (CAS: 111875-70-8) serves as a highly versatile building block. It is frequently utilized in the synthesis of PROTAC linkers and specialized crown ethers (such as benzo-18-crown-6 precursors)[1][2]. While this compound enables advanced molecular design, its hybrid chemical structure—combining a bioactive phenol ring with a hydrophilic polyether chain—demands stringent, specialized handling and disposal protocols.

As a laboratory professional, understanding the mechanistic causality behind these safety protocols is essential for maintaining a secure, compliant, and environmentally responsible workspace.

Part 1: Physicochemical Profile & Hazard Causality

To safely handle and dispose of any chemical, one must first understand how its molecular structure dictates its physical behavior and hazard profile.

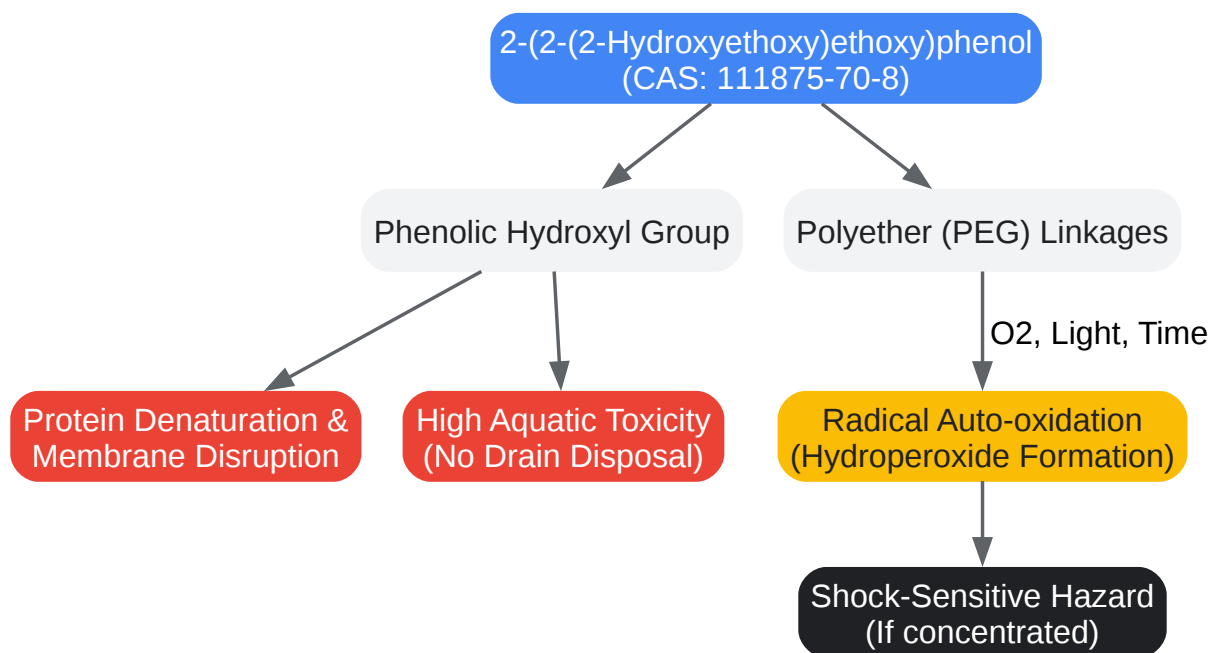
Table 1: Physicochemical Properties of 2-(2-(2-Hydroxyethoxy)ethoxy)phenol

Property	Value	Operational Implication
CAS Number	111875-70-8[1]	Essential for exact SDS tracking and waste manifesting.
Molecular Formula	C ₁₀ H ₁₄ O ₄ [1]	High oxygen content; indicates potential for oxidative instability.
Molecular Weight	198.22 g/mol [1]	Heavy enough to be a low-volatility liquid/solid at room temp.
Boiling Point	368.5 ± 27.0 °C (Predicted)[3]	Low inhalation hazard under ambient conditions, but dangerous if aerosolized or heated.
Density	1.199 ± 0.06 g/cm ³ (Predicted) [3]	Denser than water; will sink in aqueous waste mixtures.

The Structural Dichotomy (Why it is hazardous)

The safety profile of this compound is governed by two distinct functional groups:

- **The Phenol Moiety:** Phenols are weakly acidic and highly membrane-permeable. They pose a significant biological hazard because they can penetrate intact skin, denature cellular proteins, and cause systemic toxicity. Environmentally, phenolic compounds are notoriously toxic to aquatic ecosystems, strictly prohibiting any form of aqueous drain disposal.
- **The Polyether (PEG) Chain:** The repeating ether linkages (-O-CH₂-CH₂-) are susceptible to radical-mediated auto-oxidation. Prolonged exposure to ambient oxygen and UV light generates hydroperoxides. If the solvent evaporates, these peroxides can concentrate and pose a severe, shock-sensitive explosion hazard.



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Caption: Mechanistic hazard pathways of **2-(2-(2-Hydroxyethoxy)ethoxy)phenol** informing safety protocols.

Part 2: Standard Operating Procedure (SOP) for Handling

To mitigate the risks outlined above, all experimental workflows involving this compound must adhere to a self-validating safety system:

- **Environmental Controls:** Handle exclusively inside a certified chemical fume hood to prevent inhalation of aerosols, especially during weighing or transfer.
- **Personal Protective Equipment (PPE):** Wear standard nitrile gloves (double-gloving is highly recommended due to the enhanced skin permeability of phenols), splash-proof chemical goggles, and a flame-resistant lab coat.
- **Storage Parameters:** Store the compound in amber glass bottles to block UV light. Purge the headspace with an inert gas (Argon or Nitrogen) before sealing to arrest the auto-oxidation

of the ether linkages. Store at room temperature or refrigerated (2-8°C) away from strong oxidizing agents[1].

Part 3: Step-by-Step Disposal & Waste Segregation Protocol

Because of its dual hazard profile (aquatic toxicity and peroxide formation), **2-(2-(2-Hydroxyethoxy)ethoxy)phenol** must never be discharged into the municipal sewer system. Follow this rigorous, step-by-step disposal methodology:

Step 1: Source Segregation Determine the solvent matrix of your waste.

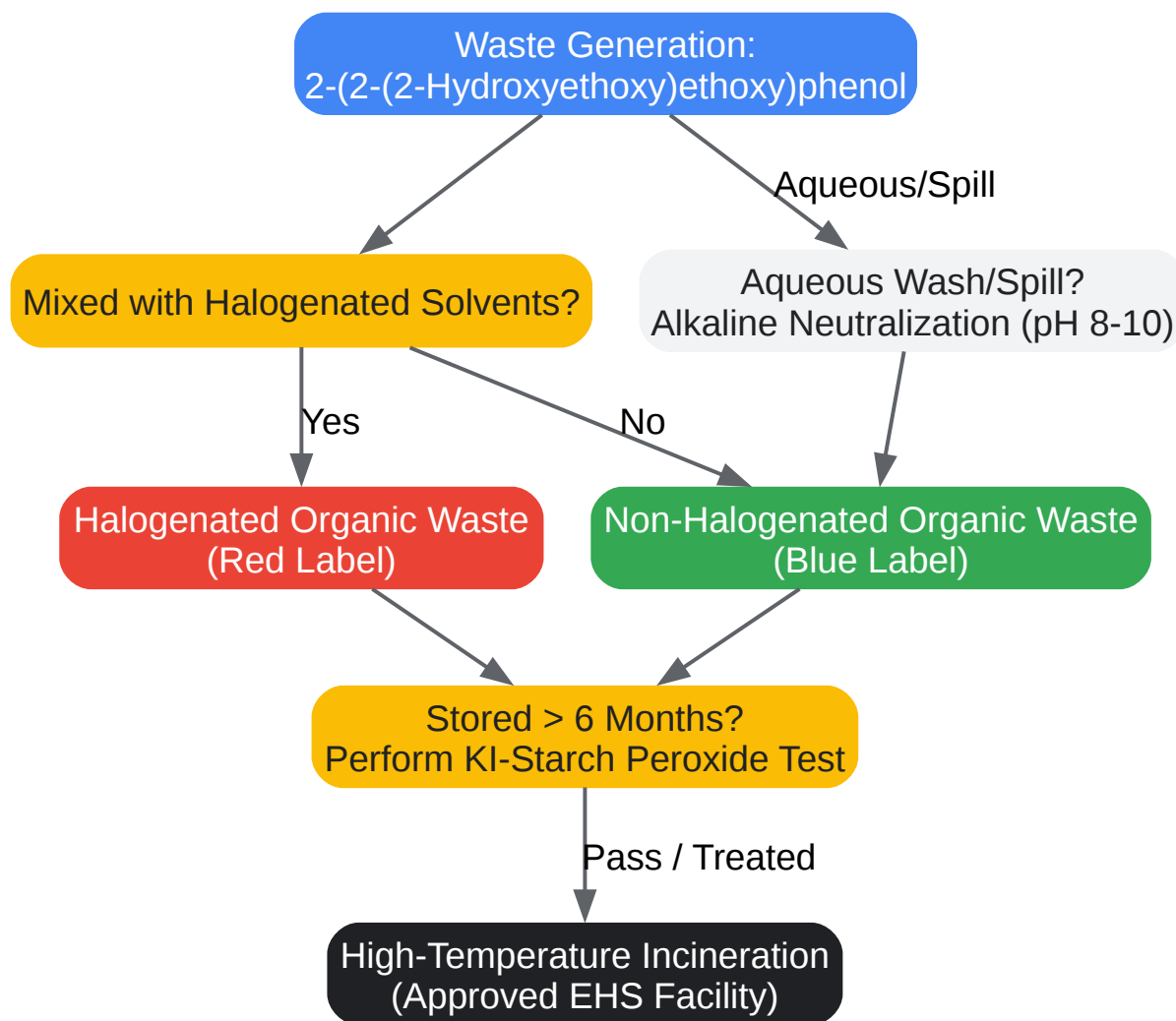
- If mixed with solvents like Dichloromethane (DCM) or Chloroform, route to Halogenated Organic Waste.
- If mixed with solvents like Methanol, Ethyl Acetate, or kept neat, route to Non-Halogenated Organic Waste.
- **Critical Rule:** Never mix this waste with strong oxidizers (e.g., nitric acid, permanganates), as the polyether chain can undergo a violent exothermic reaction.

Step 2: Peroxide Screening (For Aged Waste) If the waste container has been accumulating for more than 6 months, you must test the mixture for peroxides using KI-starch indicator strips before handing it over to Environmental Health and Safety (EHS).

- **Causality:** Agitating a carboy full of concentrated peroxides during transport can trigger an explosion.
- **Action:** If peroxide levels exceed 10 ppm, chemically reduce the waste by slowly adding a ferrous sulfate (FeSO₄) or sodium bisulfite solution until the test reads zero.

Step 3: Containerization & Labeling Transfer the waste into UN-approved High-Density Polyethylene (HDPE) or glass carboys. Leave at least 10-20% headspace to prevent pressure buildup. Label the container explicitly with the chemical name, CAS number (111875-70-8), and the primary hazards ("Toxic to Aquatic Life", "Potential Peroxide Former").

Step 4: Final Destruction The only scientifically sound and legally compliant method for final disposal is high-temperature incineration at an EPA-approved (or local equivalent) hazardous waste facility. The facility must be equipped with a secondary afterburner and alkaline scrubber to safely capture aromatic carbon emissions and prevent environmental contamination.



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Caption: Workflow for the segregation, testing, and disposal of **2-(2-(2-Hydroxyethoxy)ethoxy)phenol** waste.

Part 4: Spill Response and Decontamination Workflow

In the event of a surface spill, standard organic clean-up procedures must be modified to account for the phenolic nature of the compound.

- **Containment:** Immediately cover the spill with an inert, non-combustible absorbent material such as vermiculite or dry sand. Do not use combustible materials like sawdust, which can react with forming peroxides.
- **Mechanistic Decontamination:** Because the compound is a phenol, it is weakly acidic. After sweeping up the bulk absorbent, wash the contaminated surface with a dilute alkaline solution (e.g., 5% Sodium Carbonate, Na_2CO_3).
 - **Why this works:** The mild base deprotonates the phenol, converting it into a highly water-soluble phenolate salt. This breaks the compound's adhesion to the surface, allowing it to be easily wiped up with paper towels.
- **Disposal of Clean-up Materials:** Place all used absorbents and paper towels into a sealed, properly labeled solid hazardous waste container for incineration.

References

- 苯并-18-冠-6-醚- CAS号14098-24-9 (Benzo-18-crown-6 Precursors).Molaid. Retrieved from: [\[Link\]](#)

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Sources

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